

Application Note: Spectrophotometric Quantification of Chlorophyll b (C₅₅H₇₀MgN₄O₆)

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Compound of Interest

Compound Name: C₅₅H₇₀MgN₄O₆

Cat. No.: B16340566

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Chlorophyll b, with the chemical formula **C₅₅H₇₀MgN₄O₆**, is a key accessory photosynthetic pigment found in plants and green algae.^{[1][2]} Its primary function is to absorb light energy and transfer it to chlorophyll a.^[1] The quantification of chlorophyll b is crucial in various fields, including plant biology, environmental science, and ecotoxicology.^[1]

This application note provides a detailed protocol for the quantification of Chlorophyll b using UV-Vis spectrophotometry. This method is based on the Beer-Lambert law, which establishes a linear relationship between the absorbance of light by a solution and the concentration of the absorbing species.^{[3][4][5]} The absorbance (A) is directly proportional to the molar absorptivity (ε), the path length of the cuvette (l), and the concentration of the analyte (c), expressed as $A = \epsilon lc$.^{[4][5]}

Materials and Equipment

- Reagents:
 - Chlorophyll b standard (CAS: 519-62-0)[6][7]
 - Spectrophotometric grade solvent (e.g., 80% aqueous acetone, 100% methanol, or Dimethyl sulfoxide (DMSO))[1][8][9]
 - Distilled or deionized water
- Equipment:
 - UV-Vis Spectrophotometer
 - Matched quartz or glass cuvettes (1 cm path length)[8]
 - Analytical balance
 - Volumetric flasks (various sizes)
 - Micropipettes and tips
 - Vortex mixer

Experimental Protocols

Preparation of Stock and Standard Solutions

A primary stock solution of Chlorophyll b is prepared, from which a series of secondary standards are made through serial dilution. It is crucial to handle chlorophyll solutions in low light conditions to prevent degradation.[10]

Protocol for Stock Solution (100 µg/mL):

- Accurately weigh 1.0 mg of pure Chlorophyll b standard.
- Dissolve the standard in a small amount of the chosen solvent in a 10 mL volumetric flask.
- Vortex gently until fully dissolved.

- Bring the flask to the final 10 mL volume with the solvent.
- This creates a 100 µg/mL primary stock solution. Store in the dark at 4°C.

Protocol for Standard Dilutions: Prepare a series of standard solutions from the 100 µg/mL stock solution as described in the table below.

Standard ID	Stock Solution Volume (µL)	Final Volume (mL)	Final Concentration (µg/mL)
S1	20	10	0.2
S2	50	10	0.5
S3	100	10	1.0
S4	250	10	2.5
S5	500	10	5.0
S6	1000	10	10.0

Spectrophotometric Measurement

The absorbance of Chlorophyll b is solvent-dependent. In this protocol, we will measure the absorbance at its characteristic peak. Chlorophyll b in various solvents shows a primary absorption peak in the blue region of the spectrum and a secondary peak in the red region. For quantification, the peak at approximately 650-652 nm is often used.^{[1][8]}

Measurement Protocol:

- Turn on the spectrophotometer and allow it to warm up for at least 30 minutes.
- Set the wavelength to the maximum absorbance of Chlorophyll b in the chosen solvent (e.g., ~652 nm for methanol).^{[8][11]}
- Use the same solvent as used for the standards to zero the spectrophotometer (this is the blank).

- Measure the absorbance of each standard solution (S1-S6) in ascending order of concentration.
- Measure the absorbance of the unknown sample(s). Ensure the sample is diluted to fall within the absorbance range of the standard curve (ideally 0.2-0.9).^{[8][12]}

Data Analysis

A standard curve is generated by plotting the absorbance of the standards against their known concentrations. The concentration of the unknown sample is then determined from this curve.

Analysis Protocol:

- Create a scatter plot with concentration ($\mu\text{g/mL}$) on the x-axis and absorbance on the y-axis.
- Perform a linear regression on the data points. The resulting equation will be in the form $y = mx + b$, where 'y' is absorbance, 'm' is the slope, 'x' is the concentration, and 'b' is the y-intercept.
- The R^2 value should be close to 1 (ideally >0.99) for a good linear fit.^[3]
- Use the equation of the line to calculate the concentration of the unknown sample by substituting the sample's absorbance for 'y' and solving for 'x'.
- If the unknown sample was diluted, multiply the calculated concentration by the dilution factor to get the original concentration.

Data Presentation

The following tables summarize hypothetical data for generating a standard curve and quantifying an unknown sample.

Table 1: Standard Curve Data for Chlorophyll b

Standard ID	Concentration (µg/mL)	Absorbance at 652 nm
S1	0.2	0.055
S2	0.5	0.138
S3	1.0	0.275
S4	2.5	0.688
S5	5.0	1.375
S6	10.0	2.750

Table 2: Unknown Sample Quantification

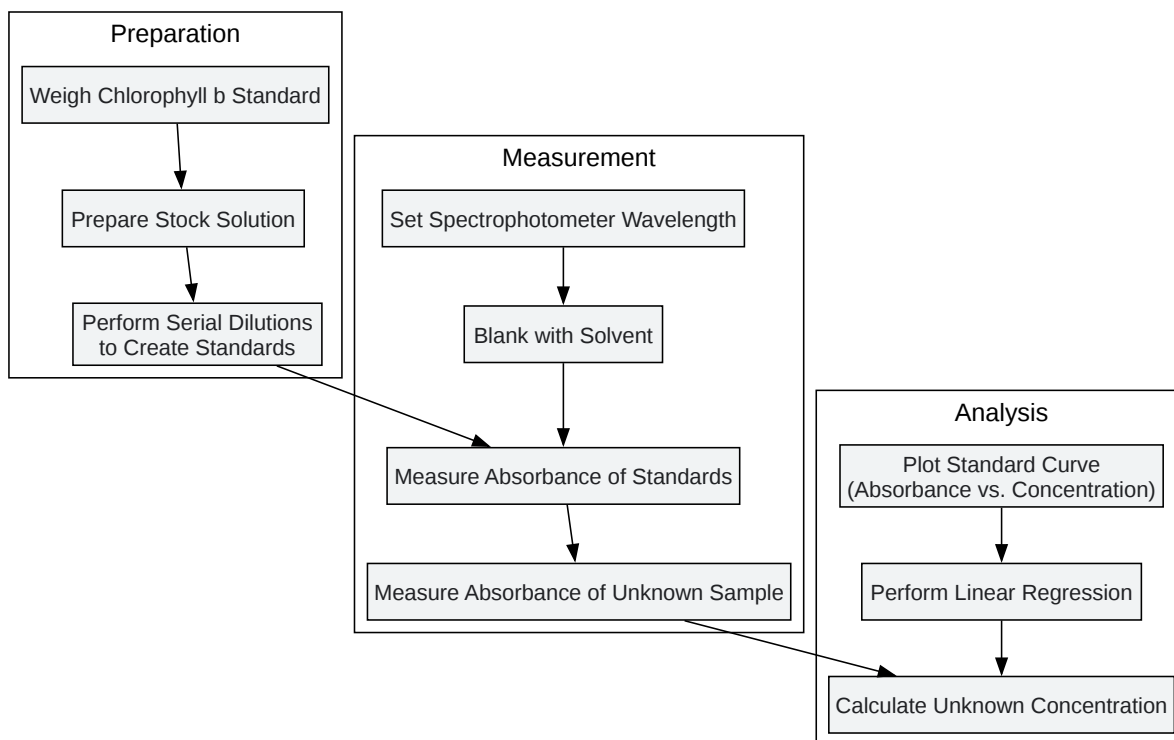
Sample ID	Dilution Factor	Measured Absorbance	Calculated Concentration (µg/mL)	Original Concentration (µg/mL)
Unknown Sample	10	0.413	1.50	15.0

Calculated concentration is derived from the linear regression equation of the standard curve.

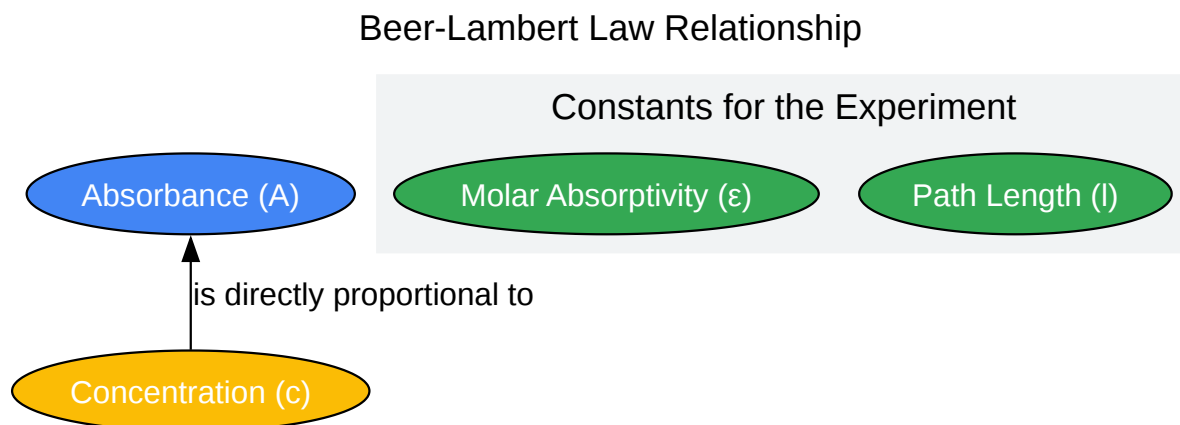
Mandatory Visualizations

The following diagrams illustrate the key processes involved in the spectrophotometric quantification of Chlorophyll b.

Experimental Workflow for Chlorophyll b Quantification

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Caption: Workflow for quantifying Chlorophyll b.



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Caption: The logical relationship of the Beer-Lambert Law.

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